

# Echitaminic Acid: A Comprehensive Technical Review for Drug Discovery Professionals

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## Compound of Interest

Compound Name: *Echitaminic acid*

Cat. No.: *B12380912*

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This technical guide provides an in-depth review of the existing scientific literature on **echitaminic acid**, an indole alkaloid isolated from various plant species. Tailored for researchers, scientists, and professionals in drug development, this document synthesizes the current knowledge on its chemical properties, biological activities, and experimental protocols, while also highlighting areas for future research.

## Core Chemical and Physical Properties

**Echitaminic acid** is a naturally occurring alkaloid primarily found in the bark of plants from the *Alstonia* and *Winchia* genera, including *Alstonia scholaris*, *Alstonia glaucescens*, and *Winchia calophylla*.<sup>[1][2][3]</sup> Its fundamental properties are summarized below:

Property	Value
CAS Number	7163-44-2 <sup>[2][4][5]</sup>
Molecular Formula	C <sub>21</sub> H <sub>26</sub> N <sub>2</sub> O <sub>4</sub> <sup>[2][5]</sup>
Molecular Weight	370.44 g/mol <sup>[2]</sup>

## Quantitative Analysis of Biological Activity

The body of research on **echitaminic acid**, while not extensive, has revealed several biological activities. The following table presents the available quantitative data for **echitaminic acid** and its closely related derivatives to facilitate comparative analysis.

Compound	Bioactivity	IC <sub>50</sub> (μM)	Target / Cell Line
Echitaminic acid	Cytotoxicity	75.3	Human Leukemia (HL-60)[6]
N(1)-Methyl-echitaminic acid	Cytotoxicity	51.4	Human Leukemia (HL-60)[6]
N(1)-Methyl-echitaminic acid	Acetylcholinesterase Inhibition	~52.6	-[6]
Echitamine chloride	Pancreatic Lipase Inhibition	10.92	-[7]

## Experimental Methodologies

Detailed experimental protocols for the study of **echitaminic acid** are not consistently reported. However, based on the available literature, the following general methodologies have been employed.

## Isolation and Purification

The isolation of **echitaminic acid** from its natural sources typically involves a multi-step process:

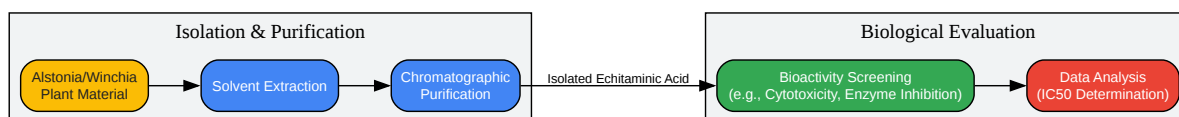
- Solvent Extraction: Dried and powdered plant material, such as the trunk bark, is extracted using a polar solvent like methanol or ethanol.[8]
- Liquid-Liquid Fractionation: The crude extract undergoes partitioning between immiscible solvents of varying polarities to achieve initial separation of compounds.
- Chromatographic Purification: The resultant fractions are subjected to column chromatography, often using silica gel, followed by high-performance liquid chromatography (HPLC) to yield the pure compound.[8]

## Biological Assays

- Cytotoxicity Evaluation: The cytotoxic effects of **echitaminic acid** have been assessed using the human leukemic cell line HL-60.[6] Standard protocols for this type of assay generally involve treating the cells with varying concentrations of the compound and measuring cell viability after a defined incubation period using methods such as the MTT assay.
- Enzyme Inhibition Analysis:
  - Acetylcholinesterase Inhibition: The inhibitory potential of N(1)-methyl-**echitaminic acid** against acetylcholinesterase was determined.[6] A common method for this is the spectrophotometric Ellman's assay, which measures the enzymatic hydrolysis of a substrate.
  - Pancreatic Lipase Inhibition: The inhibitory activity of echitamine chloride against pancreatic lipase was quantified.[7] Such assays typically measure the inhibition of the enzymatic breakdown of a lipid substrate.

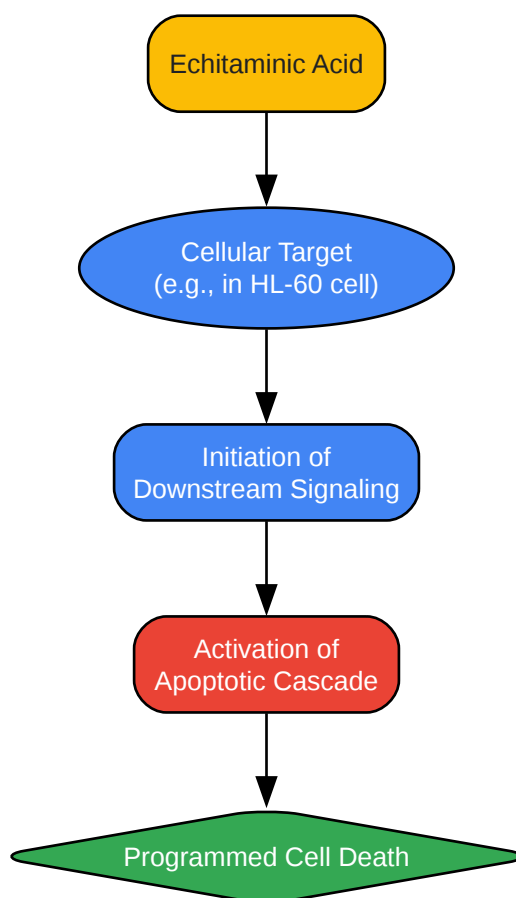
## Visualizing Workflows and Potential Mechanisms

To provide a clearer understanding of the processes involved in the research of **echitaminic acid** and its potential mode of action, the following diagrams have been generated.



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Caption: A generalized experimental workflow for the isolation and bio-evaluation of **echitaminic acid**.



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## References

- 1. [ijnrd.org](http://ijnrd.org) [[ijnrd.org](http://ijnrd.org)]
- 2. [medchemexpress.com](http://medchemexpress.com) [[medchemexpress.com](http://medchemexpress.com)]
- 3. Thieme E-Journals - Planta Medica / Abstract [[thieme-connect.com](http://thieme-connect.com)]
- 4. [medchemexpress.com](http://medchemexpress.com) [[medchemexpress.com](http://medchemexpress.com)]
- 5. Echitaminic acid - Immunomart [[immunomart.com](http://immunomart.com)]
- 6. Thieme E-Journals - Planta Medica / Abstract [[thieme-connect.com](http://thieme-connect.com)]

- 7. medchemexpress.com [medchemexpress.com]
- 8. researchgate.net [researchgate.net]
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